

# An In-depth Technical Guide to the Molecular Weight of Barium Iodide Hexahydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Barium iodide hexahydrate

Cat. No.: B577068

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This guide provides a detailed analysis of the molecular weight of **Barium iodide hexahydrate**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Formula and Composition

**Barium iodide hexahydrate** is an inorganic compound, existing as a white solid. It is the hydrated form of Barium iodide, containing six molecules of water of crystallization for each molecule of Barium iodide. The chemical formula is therefore represented as  $\text{BaI}_2 \cdot 6\text{H}_2\text{O}$ .

## Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Barium iodide hexahydrate** is based on the atomic weights of Barium (Ba), Iodine (I), Hydrogen (H), and Oxygen (O).

The formula for the molecular weight (MW) is:  $\text{MW} = (\text{Atomic Weight of Ba}) + 2 * (\text{Atomic Weight of I}) + 12 * (\text{Atomic Weight of H}) + 6 * (\text{Atomic Weight of O})$

Using the standard atomic weights:

- Barium (Ba): 137.327 g/mol [1][2][3]
- Iodine (I): 126.904 g/mol [4]
- Hydrogen (H): 1.008 g/mol [5]

- Oxygen (O): 15.999 g/mol

The calculated molecular weight is:  $MW = 137.327 + 2 * (126.904) + 12 * (1.008) + 6 * (15.999)$

$MW = 137.327 + 253.808 + 12.096 + 95.994$   $MW = 499.225$  g/mol

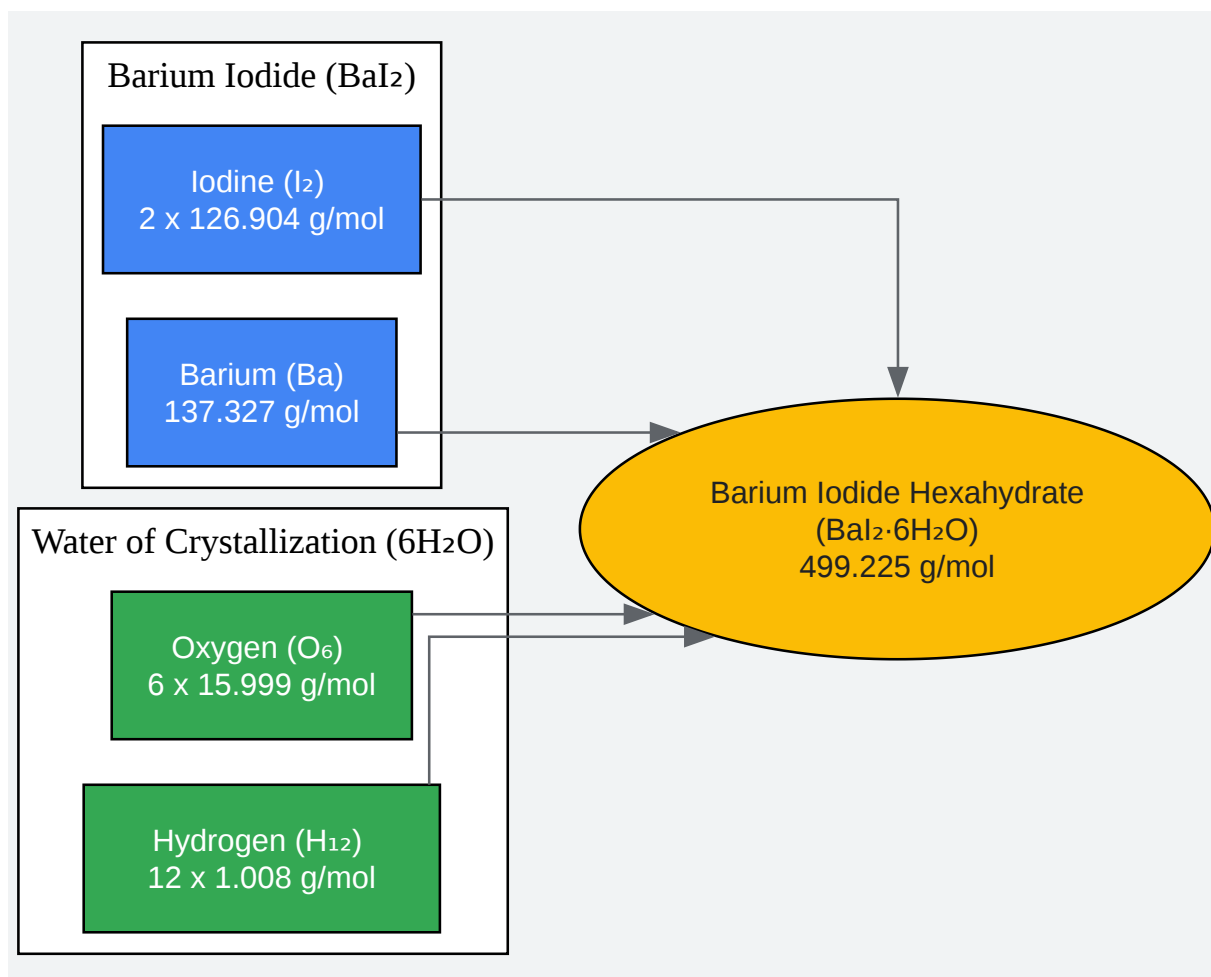
## Data Presentation: Atomic Composition and Weight Contribution

The following table summarizes the quantitative data for each element in **Barium iodide hexahydrate**.

Element	Symbol	Quantity	Atomic Weight ( g/mol )	Total Weight Contribution ( g/mol )
Barium	Ba	1	137.327	137.327
Iodine	I	2	126.904	253.808
Hydrogen	H	12	1.008	12.096
Oxygen	O	6	15.999	95.994
Total			499.225	

## Visualization of Molecular Weight Components

The logical relationship of the components contributing to the molecular weight of **Barium iodide hexahydrate** is illustrated in the diagram below.



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*Diagram illustrating the elemental contributions to the total molecular weight.*

## Experimental Protocols

The determination of the molecular weight of **Barium iodide hexahydrate** relies on the precise measurement of the atomic weights of its constituent elements. These atomic weights are determined through techniques such as mass spectrometry. In a laboratory setting, the molecular weight can be experimentally verified through methods like titration or gravimetric analysis, which involve chemical reactions where **Barium iodide hexahydrate** is a reactant or product. For instance, precipitating the barium as barium sulfate ( $\text{BaSO}_4$ ) and weighing the precipitate is a common gravimetric method. Similarly, the iodide content can be determined by titration with a standard solution of silver nitrate ( $\text{AgNO}_3$ ). The water of hydration can be

determined by heating a known mass of the hydrated salt to drive off the water and measuring the mass loss.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Weight of Barium Iodide Hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577068#molecular-weight-of-barium-iodide-hexahydrate]

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